

Didecyl adipate use as an emollient in topical formulations

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Compound of Interest

Compound Name: *Didecyl adipate*

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An In-depth Technical Guide to **Didecyl Adipate** as an Emollient in Topical Formulations

Introduction

Didecyl adipate, the diester of decyl alcohol and adipic acid, is a synthetic ester utilized in cosmetics and pharmaceutical formulations for its emollient properties.^[1] As a lipophilic, water-insoluble raw material, it functions to maintain the soft, smooth, and pliable appearance of the skin.^[2] Emollients like **didecyl adipate** remain on the skin surface or within the stratum corneum, acting as lubricants, reducing flaking, and improving the overall appearance of the skin.^[2] This guide provides a comprehensive technical overview of **didecyl adipate**, including its physicochemical properties, mechanism of action, formulation considerations, and methods for performance evaluation, intended for researchers, scientists, and drug development professionals.

Physicochemical Properties

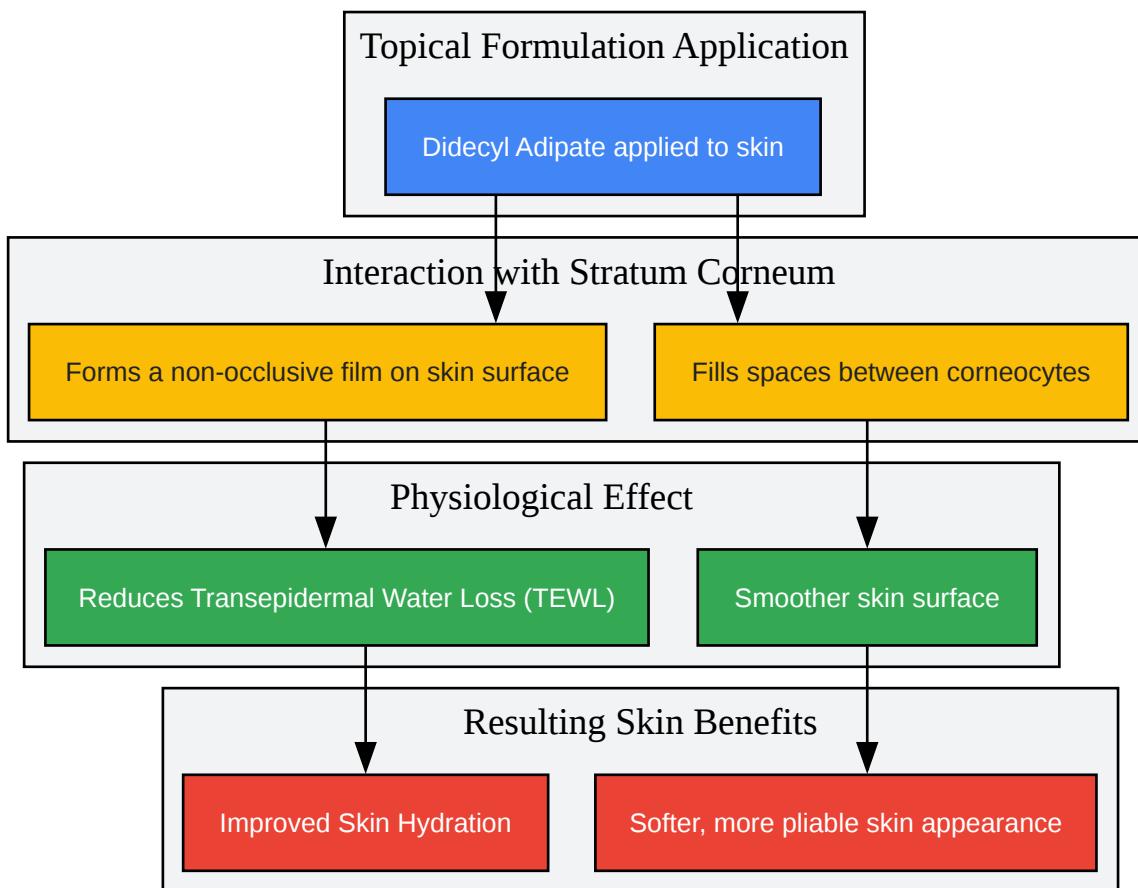
Quantitative data specifically for **didecyl adipate** is not widely published.^[3] However, data from closely related adipate esters, such as diisodecyl adipate and dibutyl adipate, can provide valuable insights for formulation development.

Table 1: Physicochemical Properties of **Didecyl Adipate** and Related Adipate Esters

Property	Didecyl Adipate	Diisodecyl Adipate	Dibutyl Adipate
Chemical Formula	C ₂₆ H ₅₀ O ₄ ^[1]	C ₂₆ H ₅₀ O ₄ ^[4]	C ₁₄ H ₂₆ O ₄ ^[5]
Molecular Weight	426.67 g/mol ^[1]	-	258.36 g/mol ^[5]
CAS Number	105-97-5 ^[1]	27178-16-1 ^[4]	105-99-7
Appearance	-	Clear, colorless to pale yellow liquid ^[4]	Colorless to pale-yellow, oily liquid ^[5]
Specific Gravity/Density	-	0.918 - 0.923 @ 20°C ^[6]	0.962 g/cm ³ ^[2]
Dynamic Viscosity	-	-	Approx. 18–21 mPa·s ^[2]
Melting Point	-	-75.00 °C ^[6]	-
Refractive Index	-	1.451 - 1.455 @ 20.00 °C ^[6]	-
Solubility	Insoluble in water; soluble in oils and esters ^[5]	Insoluble in water; soluble in oils and esters ^[5]	Practically insoluble in water; soluble in organic solvents ^[7]
logP (Octanol/Water)	7.915 (Calculated) ^[8]	-	-

Mechanism of Action as an Emollient

Didecyl adipate and similar long-chain diesters exert their emollient effects through multiple mechanisms at the surface of the skin and within the stratum corneum.^[3] Upon application, the emollient forms a substantive, yet non-greasy, film on the skin.^[3] This film serves two primary functions: it helps to reduce transepidermal water loss (TEWL) by creating a protective barrier, and its emollient properties fill in the spaces between corneocytes, leading to a smoother and softer skin feel.^{[3][9]}



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Mechanism of action for **didecyl adipate** as an emollient.

Formulation Considerations

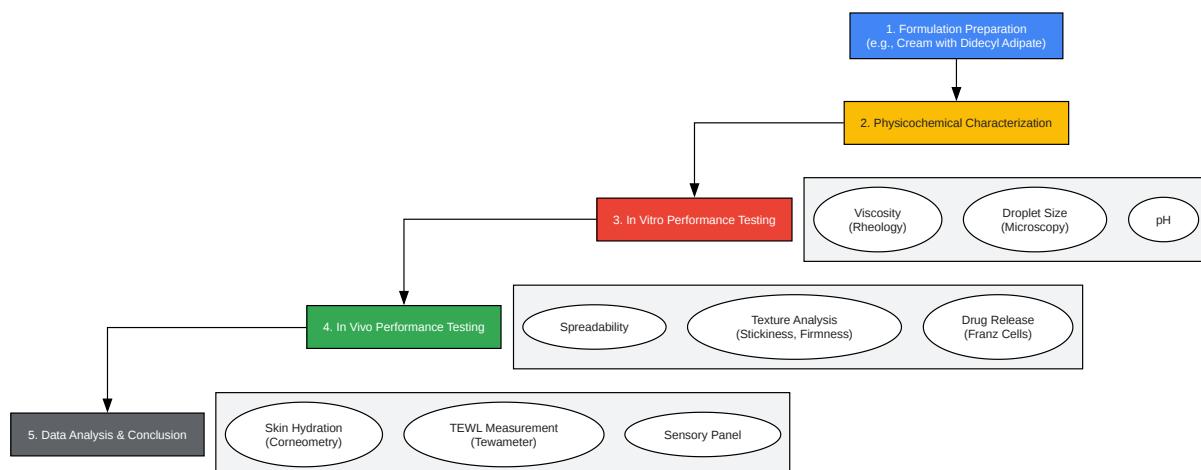
Didecyl adipate is a versatile ingredient in topical formulations. Its properties make it suitable for a wide range of products, including creams, lotions, balms, sunscreens, and foundations.[4]

- Solvency:** In its molten state, **didecyl adipate** can act as a solvent for other oil-soluble ingredients, such as active pharmaceutical ingredients (APIs), UV filters, and fragrances.[3] This can enhance the stability and homogeneity of a formulation.
- Texture and Sensory Feel:** It provides a luxurious, silky texture to formulations without a heavy or oily feel.[4] Its lightweight and non-greasy characteristics improve the sensory appeal of products like lotions, creams, and serums.[4]

- **Spreadability:** As an emollient, it enhances the spreadability of formulations, which is particularly beneficial in sunscreens to ensure even distribution of UV filters.[4]
- **Stability:** **Didecyl adipate** is resistant to oxidation, which can help extend the shelf life of products.[4]
- **Use Levels:** In hair care products, it can be used at 0.05-0.25% as a plasticizer for styling resins or 0.5-5% as a glossing agent. For skin care products, typical use levels are 5-20% of the oil phase as a feel modifier or solvent, and 5-50% as the oil phase in bath products.[6]

Experimental Protocols for Performance Evaluation

The evaluation of an emollient's performance involves a series of experiments to characterize its physical properties and its effects on the skin.



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A typical experimental workflow for evaluating an emollient formulation.

Spreadability by Texture Analysis

- Objective: To quantify the spreading characteristics of the emollient, which correlates with its sensory feel on the skin.[3][10]
- Apparatus: Texture analyzer with a compression probe, glass plates.
- Methodology:
 - Place an aliquot (e.g., 1.1 ± 0.1 g) of the formulation between two glass plates.[10]
 - Apply a series of predetermined forces (e.g., 1, 5, 20, 40, and 50 N) using the texture analyzer.[10]
 - Record and calculate the area of spread at each force.[10]
 - Use different samples for the measurements at each applied force.[10]

Transepidermal Water Loss (TEWL) Measurement

- Objective: To assess the formulation's ability to form a barrier and prevent moisture loss from the skin.[3]
- Apparatus: Tewameter® or a similar TEWL measurement device.[3]
- Methodology:
 - Recruit a panel of volunteers with healthy skin on their forearms.[3]
 - Acclimatize subjects to the room conditions (temperature and humidity) for at least 30 minutes.
 - Measure the baseline TEWL on designated test sites on the forearms.

- Apply a standardized amount of the test formulation (e.g., a 5% w/w dispersion of **didecyl adipate** in a base cream) to the test sites.[\[3\]](#)
- Measure TEWL at specified time intervals (e.g., 1, 2, and 4 hours) after application.
- Compare the TEWL values of the treated sites to an untreated control site.

Texture Analysis: Firmness/Stiffness and Stickiness

- Objective: To objectively measure the textural properties of the formulation.[\[10\]](#)[\[11\]](#)
- Apparatus: Texture analyzer with a cylindrical probe.[\[10\]](#)
- Methodology:
 - Place an aliquot (e.g., 50 g) of the formulation into a beaker.[\[10\]](#)
 - Use a cylindrical probe (e.g., 35-mm diameter) to compress the sample by a set distance (e.g., 15 mm) at a specific rate (e.g., 0.5 mm/s) after an initial trigger force is met.[\[10\]](#)[\[11\]](#)
The maximum force recorded is an indicator of firmness/stiffness.
 - The probe then returns to its starting position at a faster rate (e.g., 10 mm/s).[\[10\]](#)[\[11\]](#)
 - The force required to separate the probe from the sample is recorded as an indicator of stickiness.[\[10\]](#)[\[11\]](#)

In Vitro Drug Release

- Objective: To evaluate the release profile of an active pharmaceutical ingredient (API) from the formulation.[\[12\]](#)[\[13\]](#)
- Apparatus: Vertical Franz diffusion cells, synthetic membrane (e.g., hydrophilic polysulfone).[\[12\]](#)
- Methodology:
 - Mount the synthetic membrane between the donor and receptor chambers of the Franz diffusion cell.[\[12\]](#)

- Fill the receptor chamber with a suitable medium (e.g., phosphate-buffered saline pH 7.4: ethanol (50:50 v/v)) and maintain a constant temperature (e.g., 32°C).[12]
- Apply a precise amount of the formulation containing the API to the membrane surface in the donor chamber.[12]
- At predetermined time intervals, withdraw samples from the receptor chamber and replace with fresh medium.
- Analyze the samples for API concentration using a suitable analytical method (e.g., HPLC).

In Vivo Skin Penetration by Tape Stripping

- Objective: To determine the amount of a substance that has penetrated into the stratum corneum.[14][15]
- Methodology:
 - Apply the formulation containing a marker substance (e.g., a fluorescent dye) to a defined area of the skin (e.g., forearm) of volunteers.[15]
 - After a specified time, remove any excess formulation from the skin surface.
 - Sequentially apply and remove adhesive tapes to the treated area to strip off layers of the stratum corneum.[14][15]
 - Extract the marker substance from each tape strip using a suitable solvent.
 - Quantify the amount of the marker substance in each extract to determine the penetration depth and distribution within the stratum corneum.[15]

Safety and Toxicology

There is a significant lack of publicly available health and safety data specifically for **didecyl adipate**.[16] Therefore, a precautionary approach is recommended. Information from other long-chain dialkyl adipates suggests a generally low toxicity profile.[16]

- Acute Toxicity: Adipate esters generally exhibit low acute toxicity via oral and dermal routes.
[\[16\]](#)
- Skin Irritation: They are not expected to be significant skin irritants, though prolonged or repeated contact may cause mild irritation.[\[16\]](#) For diisodecyl adipate, it is considered safe and non-irritating, making it suitable for most skin types, including sensitive and acne-prone skin.[\[4\]](#)
- Eye Irritation: May cause mild, transient eye irritation upon direct contact.[\[16\]](#)
- Sensitization: Not generally considered to be a skin sensitizer.[\[16\]](#)
- GHS Classification: A specific GHS classification for **didecyl adipate** is not available. Many related adipate esters are not classified as hazardous substances.[\[16\]](#)

Given the limited specific data, any work with **didecyl adipate** should be conducted with caution, implementing standard industrial hygiene practices such as avoiding contact with eyes, skin, and clothing, and ensuring thorough washing after handling.[\[16\]](#)

Conclusion

Didecyl adipate is a valuable emollient for topical formulations, offering excellent sensory characteristics, good solvency for active ingredients, and the ability to improve skin hydration and smoothness. While specific quantitative and toxicological data are limited, information from structurally similar adipate esters provides a strong basis for its formulation and use. Its lightweight, non-greasy feel and oxidative stability make it a desirable choice for a wide array of cosmetic and pharmaceutical products. Further research into its specific physicochemical and safety properties would be beneficial for its broader application.

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